

Synthesis of 5-Methyl-1H-imidazole-4-methanol: A Technical Guide

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Compound of Interest

Compound Name: 1*H*-Imidazole-4-methanol, 5-methyl-

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis of 5-methyl-1*H*-imidazole-4-methanol, a valuable building block in medicinal chemistry and drug development. This document details the primary synthetic pathways, experimental protocols, and quantitative data to support researchers in the effective production of this compound.

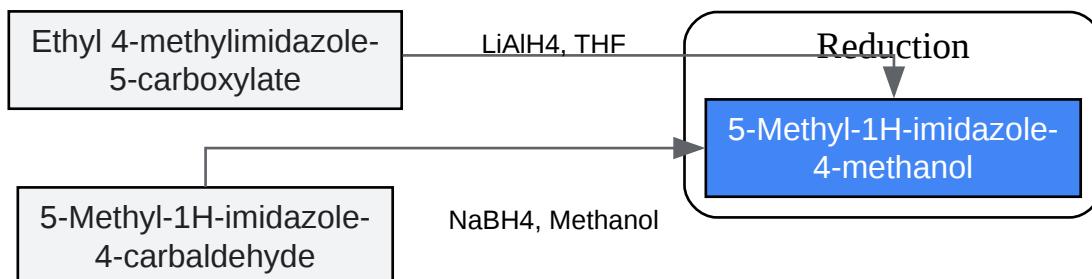
Introduction

5-Methyl-1*H*-imidazole-4-methanol is a heterocyclic compound featuring an imidazole core, a functional group of significant interest in the development of therapeutic agents due to its presence in many biologically active molecules. The strategic placement of the methyl and hydroxymethyl groups on the imidazole ring allows for diverse chemical modifications, making it a versatile intermediate for constructing more complex molecular architectures.

Synthetic Pathways

The synthesis of 5-methyl-1*H*-imidazole-4-methanol can be primarily achieved through two main strategies, both starting from precursors that establish the core imidazole structure. The most common and effective methods involve the reduction of a carbonyl group at the C4 position of the imidazole ring.

The logical workflow for the synthesis typically begins with the formation of a suitable 4-substituted-5-methylimidazole precursor, followed by a reduction step to yield the final alcohol.



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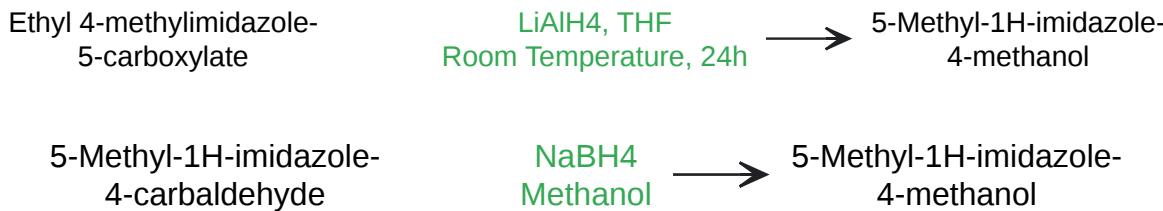
Caption: General synthetic workflow for 5-methyl-1H-imidazole-4-methanol.

Experimental Protocols

Method 1: Reduction of Ethyl 4-methylimidazole-5-carboxylate

This protocol details the synthesis of 5-methyl-1H-imidazole-4-methanol via the reduction of its corresponding ethyl ester.

Reaction Scheme:



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